

An In-depth Technical Guide to 1,3-Dibromopropane: Physical and Chemical Properties

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Compound of Interest

Compound Name: 1,3-Dibromopropane

Cat. No.: B121459

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Introduction

1,3-Dibromopropane, also known as trimethylene dibromide, is a dihalogenated propane with the chemical formula $C_3H_6Br_2$.^[1] It is a colorless to light-yellow liquid at room temperature, characterized by a sweet odor.^{[2][3]} This organobromine compound is a versatile bifunctional alkyl halide, featuring two bromine leaving groups that enable its participation in a variety of substitution and elimination reactions.^[4] Its reactivity makes it a crucial intermediate in organic synthesis for forming C_3 -bridged compounds, and it is widely utilized in the production of pharmaceuticals, insecticides, quaternary ammonium compounds, and polymers.^[4] Historically, it is notable for its use in the first synthesis of cyclopropane in 1881, a process known as the Freund reaction.

Physical Properties

The physical characteristics of **1,3-dibromopropane** are well-documented, making it a reliable reagent in various experimental settings. It is sparingly soluble in water but shows good solubility in organic solvents like alcohol and ether.

Table 1: General and Physical Properties of **1,3-Dibromopropane**

Property	Value
Appearance	Colorless to light-yellow liquid
Odor	Sweet
Molecular Formula	C ₃ H ₆ Br ₂
Molecular Weight	201.89 g/mol
CAS Number	109-64-8
Density	1.989 g/mL at 25 °C
Melting Point	-34 °C
Boiling Point	167 °C
Flash Point	54 °C (closed cup)
Vapor Pressure	2.6 hPa at 20 °C
Vapor Density	7 (vs air)
Refractive Index (n ²⁰ /D)	1.524
Water Solubility	1.68 g/L at 30 °C
Solubility	Soluble in ether, acetone, chloroform

Chemical Properties and Reactivity

1,3-Dibromopropane is a stable compound but is incompatible with strong oxidizing agents and strong bases. When heated to decomposition, it emits toxic fumes of hydrogen bromide. Its primary chemical utility lies in its ability to act as a bifunctional electrophile in nucleophilic substitution reactions.

Table 2: Chemical and Safety Data for **1,3-Dibromopropane**

Property	Description
Stability	Stable under normal conditions. Decomposes upon prolonged heating.
Incompatibilities	Strong oxidizing agents, strong bases.
Hazardous Decomposition	Hydrogen bromide fumes upon heating to decomposition.
Reactivity	Undergoes nucleophilic substitution and elimination reactions.
Key Reactions	Freund reaction (cyclopropane synthesis), C-N coupling for heterocycles.
Hazard Statements	Flammable liquid and vapor, Harmful if swallowed, Causes skin irritation.

Key Reactions and Applications

1,3-Dibromopropane serves as a key building block for introducing a three-carbon propyl chain into molecules.

- **Freund Reaction:** In this classic reaction, **1,3-dibromopropane** reacts with a metal like zinc or sodium to undergo an intramolecular Wurtz-type coupling, forming cyclopropane. This was the first synthesis of a cyclopropane ring.
- **C-N Coupling Reactions:** It is extensively used to prepare C₃-bridged compounds by reacting with various nucleophiles, particularly amines. This is a fundamental method for synthesizing nitrogen-containing heterocyclic compounds, which are prevalent in pharmaceuticals and agrochemicals. For example, it reacts with primary or secondary amines in the presence of a base to form aziridines, pyrrolidines, and other cyclic structures.

Caption: Key synthetic applications of **1,3-dibromopropane**.

Experimental Protocols

Detailed methodologies for the synthesis and purification of **1,3-dibromopropane** are crucial for its effective use in a research setting.

Protocol 1: Synthesis from 1,3-Propanediol

This protocol describes the synthesis of **1,3-dibromopropane** from 1,3-propanediol using sodium bromide and sulfuric acid.

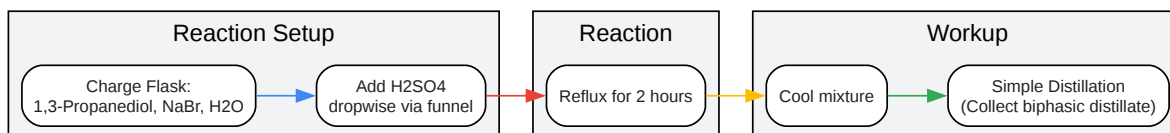
Materials:

- 500 mL 3-neck round-bottom flask
- Pressure-equalizing addition funnel
- Reflux condenser
- Stir bar
- 1,3-propanediol (43.0 mL, 600 mmol)
- Anhydrous sodium bromide (154.5 g, 1500 mmol)
- 90% Sulfuric acid (150 mL, ~2500 mmol)
- Distilled water

Procedure:

- Equip the 500 mL 3-neck flask with a stir bar, addition funnel, and reflux condenser.
- Charge the flask with 100 mL of distilled water, 154.5 g of anhydrous sodium bromide, and 43.0 mL of 1,3-propanediol.
- Add 35 mL of distilled water to the graduated cylinder used for the diol to dissolve any residue and add this washing to the flask.
- Charge the addition funnel with 150 mL of 90% sulfuric acid.

- With stirring and cooling water running through the condenser, add the sulfuric acid dropwise at a rate of approximately 1 drop/second. The reaction is exothermic.
- Once the addition is complete, replace the addition funnel with a stopper and reflux the mixture for 2 hours.
- After reflux, allow the mixture to cool slightly and reconfigure the apparatus for simple distillation.
- Heat the mixture strongly to distill the product. The distillate will form two layers. Continue distillation until the stillhead temperature rises to 120°C and the distillate runs clear.



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Caption: Workflow for the synthesis of **1,3-dibromopropane** from 1,3-propanediol.

Protocol 2: Synthesis via Free Radical Addition

1,3-Dibromopropane can also be synthesized through the free radical addition of hydrogen bromide to allyl bromide.

Materials:

- Reaction vessel suitable for gas handling
- Peroxide-free allyl bromide
- Hydrogen bromide (HBr) gas
- Freshly reduced iron powder (catalyst)

Procedure:

- Charge the reaction vessel with peroxide-free allyl bromide (e.g., 1/12 mole).
- Introduce freshly reduced iron powder (0.02-0.41 mole) into the vessel.
- While shaking and excluding air, introduce hydrogen bromide gas (e.g., 1.3/12 mole) into the reaction mixture.
- The reaction proceeds to yield **1,3-dibromopropane**. The product can be isolated and purified by distillation.

Protocol 3: Purification

The crude product from synthesis requires purification to remove unreacted starting materials and byproducts.

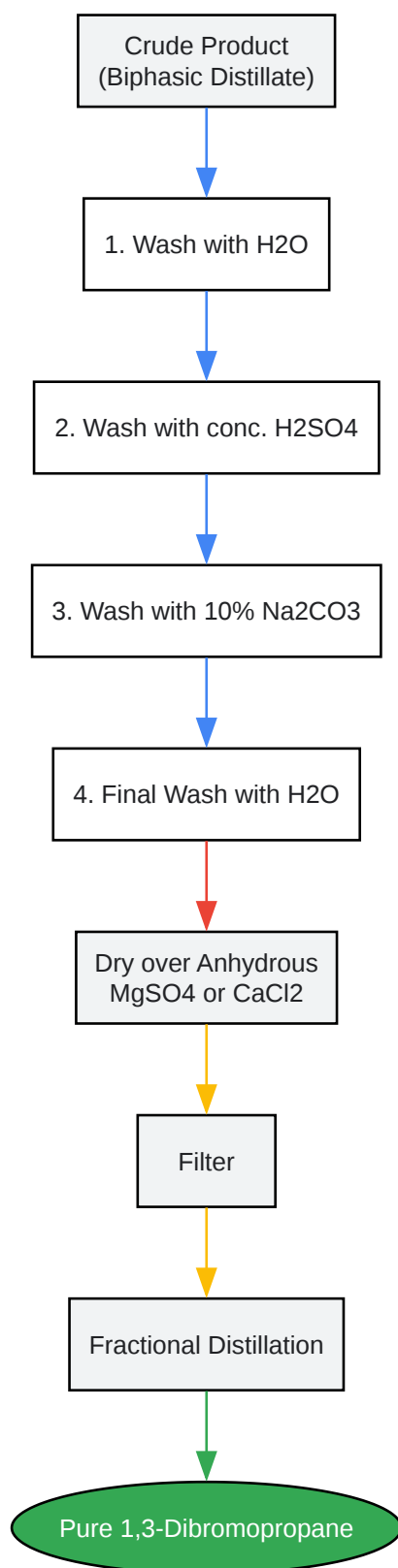
Materials:

- Crude **1,3-dibromopropane**
- Separatory funnel
- Concentrated sulfuric acid (cold)
- 10% Sodium carbonate solution
- Anhydrous magnesium sulfate or calcium chloride
- Distillation apparatus

Procedure:

- Transfer the crude, biphasic distillate to a separatory funnel.
- Wash the organic layer sequentially with: a. An equal volume of water. b. A small volume of cold, concentrated sulfuric acid (Note: Emulsions can form; do not shake too vigorously). c. 50 mL of 10% sodium carbonate solution. d. A final wash with water.
- Separate the lower organic layer and transfer it to a clean, dry flask.

- Dry the product over a suitable drying agent (e.g., anhydrous magnesium sulfate or calcium chloride).
- Gravity filter the dried liquid to remove the drying agent.
- Perform a final fractional distillation (or vacuum distillation) to obtain pure **1,3-dibromopropane**, collecting the fraction boiling at 162-165°C.



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Caption: Standard purification workflow for **1,3-dibromopropane**.

Protocol 4: Analytical Characterization (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for assessing the purity of **1,3-dibromopropane** and identifying any impurities.

Instrumentation:

- Gas Chromatograph with a Mass Spectrometer detector (e.g., Ion Trap).
- Column: DB-624 or similar (30 m x 0.53 mm x 3.0 μ m).

GC Conditions (Example):

- Carrier Gas: Nitrogen or Helium.
- Injector Temperature: 200°C.
- Oven Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 220°C).
- Detector Temperature: 230°C.

Procedure:

- Prepare a dilute solution of the **1,3-dibromopropane** sample in a suitable solvent (e.g., hexane).
- Inject a small volume (e.g., 1 μ L) into the GC.
- Run the specified temperature program to separate the components.
- The mass spectrometer will fragment the eluting compounds, providing mass spectra that can be used to confirm the identity of **1,3-dibromopropane** and any impurities by comparison to spectral libraries (e.g., NIST). The purity is determined by the relative area of the main peak.

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